

Core Scientific Profile of 3-Pentylpyridine

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Compound of Interest

Compound Name: 3-Pentylpyridine

CAS No.: 1802-20-6

Cat. No.: B157321

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A thorough understanding of a molecule's fundamental properties is a prerequisite for its effective application in research and development. **3-Pentylpyridine** is an aromatic heterocycle belonging to the pyridine derivative class of organic compounds.^[1] Its structure is characterized by a pyridine ring substituted with a five-carbon alkyl chain at the C-3 position.

Physicochemical and Structural Properties

The combination of a polar pyridine head and a non-polar pentyl tail imparts an amphipathic character to the molecule, influencing its solubility, lipophilicity, and potential for intermolecular interactions. Key quantitative data are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ N	PubChem[2]
Molecular Weight	149.23 g/mol	PubChem[2]
CAS Number	1802-20-6	The Good Scents Company[3]
Boiling Point	221-225 °C at 760 mmHg	ChemSrc[4], PubChem[2]
Density	~0.91 g/cm ³	The Good Scents Company[3], ChemSrc[4]
Flash Point	96.1 °C (205 °F)	The Good Scents Company[3], ChemSrc[4]
Appearance	Colorless to pale yellow liquid	The Good Scents Company[3]
logP (o/w)	~3.0 - 3.5	FooDB[1], The Good Scents Company[3]
Hydrogen Bond Acceptors	1	PubChem[2]
Rotatable Bond Count	4	PubChem[2]

Structural Formula and Elucidation

The molecular architecture of **3-Pentylpyridine** is central to its chemical behavior. The pyridine ring provides a site for hydrogen bonding via the nitrogen lone pair, while the flexible pentyl chain contributes to van der Waals interactions and dictates the molecule's lipophilicity.

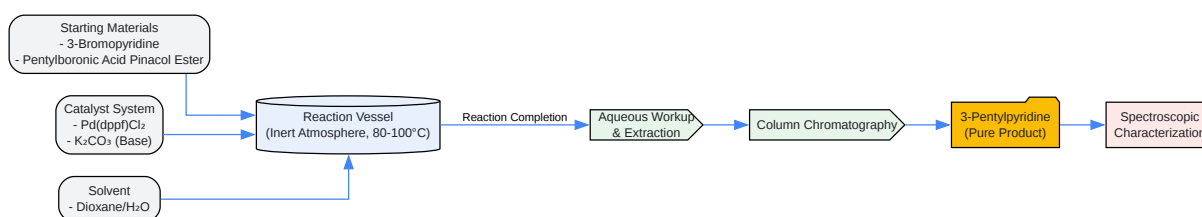
Caption: 2D Structural Formula of **3-Pentylpyridine**.

Synthesis and Characterization

The construction of the C-C bond between the pyridine scaffold and the alkyl chain is a key synthetic challenge. Palladium-catalyzed cross-coupling reactions represent the state-of-the-art for this transformation due to their high efficiency, substrate tolerance, and reproducibility.[5]

Synthetic Strategy: Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is a powerful and widely adopted method for forming C(sp²)-C(sp³) bonds.[6] The choice of this methodology is driven by the commercial availability of starting materials (3-halopyridines and alkylboronic acids/esters), the relatively mild reaction conditions, and the generation of non-toxic borate byproducts. The catalytic cycle provides a reliable pathway to the desired product.



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Caption: Generalized workflow for the synthesis of **3-Pentylpyridine**.

Experimental Protocol: Laboratory-Scale Synthesis

This protocol describes a representative procedure for synthesizing **3-Pentylpyridine**.

Causality: An inert atmosphere is critical to prevent the oxidation and deactivation of the Pd(0) active catalyst. The base is essential for the transmetalation step of the catalytic cycle.

Materials:

- 3-Bromopyridine
- n-Pentylboronic acid, pinacol ester
- [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) (Pd(dppf)Cl₂)
- Potassium Carbonate (K₂CO₃)
- 1,4-Dioxane (anhydrous)

- Water (degassed)
- Standard glassware for inert atmosphere synthesis

Procedure:

- **Vessel Preparation:** A three-neck round-bottom flask equipped with a condenser, magnetic stir bar, and nitrogen inlet is flame-dried and cooled under a stream of nitrogen.
- **Reagent Addition:** The flask is charged with 3-bromopyridine (1.0 eq), n-pentylboronic acid pinacol ester (1.2 eq), K_2CO_3 (2.5 eq), and $Pd(dppf)Cl_2$ (0.03 eq).
- **Solvent Addition:** Anhydrous 1,4-dioxane and degassed water (4:1 v/v) are added via cannula.
- **Reaction Execution:** The heterogeneous mixture is heated to 90 °C with vigorous stirring. Reaction progress is monitored by TLC or GC-MS until the consumption of the limiting reagent (3-bromopyridine).
- **Workup:** Upon completion, the reaction is cooled to ambient temperature and diluted with water. The aqueous phase is extracted three times with ethyl acetate.
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous Na_2SO_4 , filtered, and concentrated under reduced pressure. The resulting crude oil is purified by silica gel column chromatography to afford **3-Pentylpyridine**.

Structural Verification and Purity Assessment

Confirmation of the product's identity and purity is achieved through a suite of standard analytical techniques.^{[7][8][9]} Each method provides complementary information for unambiguous structure elucidation.

Technique	Purpose	Expected Key Observations for 3-Pentylpyridine
^1H NMR	Elucidates the proton framework and connectivity.	Aromatic signals in the δ 7.0-8.5 ppm range characteristic of a 3-substituted pyridine; multiple aliphatic signals in the δ 0.8-2.7 ppm range corresponding to the pentyl chain, including a terminal methyl triplet.
^{13}C NMR	Determines the number of unique carbon environments.	Five distinct signals in the aromatic region ($\sim$ 120-150 ppm) and five signals in the aliphatic region ($\sim$ 14-36 ppm).
Mass Spectrometry (EI-MS)	Confirms molecular weight and fragmentation pattern.	A molecular ion peak (M^+) at $m/z = 149$.
FT-IR Spectroscopy	Identifies characteristic functional groups and bond types.[8]	C-H stretching (aromatic $\sim$ 3050 cm^{-1} , aliphatic $\sim$ 2850-2960 cm^{-1}), C=C and C=N ring stretching ($\sim$ 1400-1600 cm^{-1}).

Applications in Drug Discovery and Development

Pyridine derivatives are a cornerstone of medicinal chemistry, appearing in numerous approved drugs and clinical candidates.[10][11] The 3-alkylpyridine scaffold, as exemplified by **3-Pentylpyridine**, serves as a versatile building block for creating new molecular entities with tailored pharmacological profiles.[12]

Role as a Pharmacophore and Molecular Scaffold

The utility of **3-Pentylpyridine** in drug design stems from its hybrid nature:

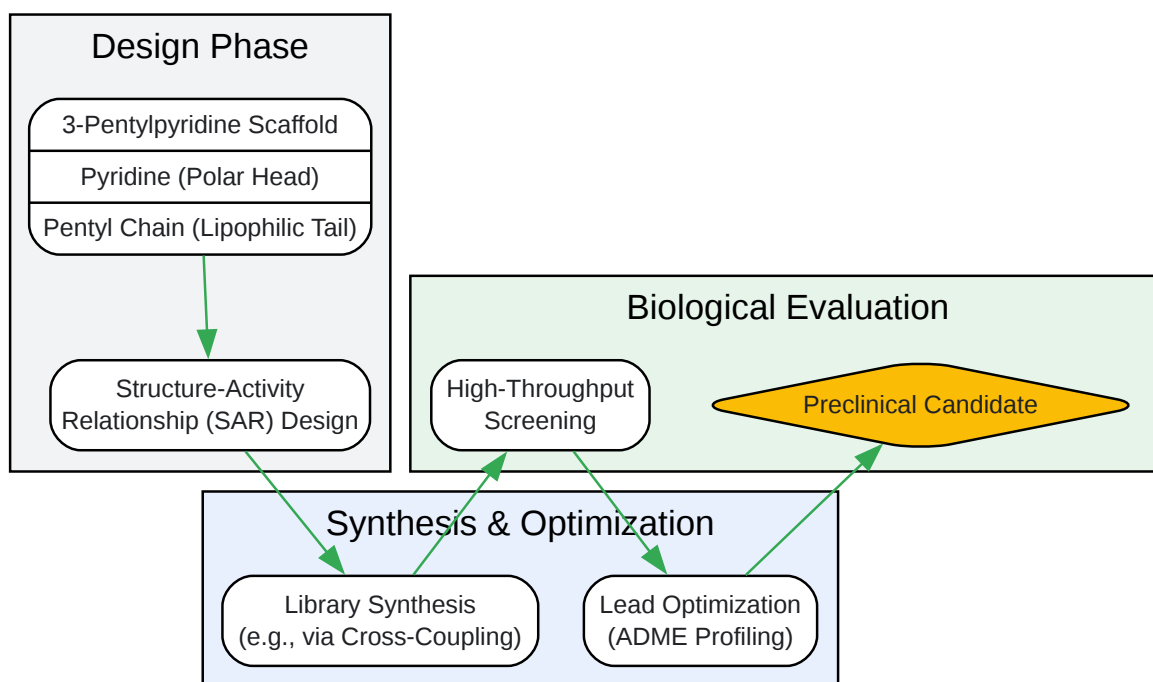
- **Lipophilicity Modification:** The pentyl group is a classic tool for increasing a molecule's lipophilicity. This is a critical parameter for optimizing a drug's ADME (Absorption,

Distribution, Metabolism, and Excretion) properties, particularly its ability to cross cell membranes and reach its biological target.

- **Bioisosteric Replacement:** The pyridine ring can serve as a bioisostere for a phenyl ring, introducing a hydrogen bond acceptor and altering the molecule's electrostatic potential and solubility profile.
- **Vector for Target Interaction:** The nitrogen atom can engage in crucial hydrogen bonding or ionic interactions within a protein's binding site, while the alkyl chain can explore hydrophobic pockets to enhance binding affinity.

Synthetic analogs of 3-alkylpyridine marine alkaloids have demonstrated significant potential, exhibiting antibacterial and antibiofilm activities, including against resistant strains like MRSA.

[13][14]



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Caption: Logical flow of utilizing **3-Pentylpyridine** in drug discovery.

Safety, Handling, and Storage

Proper laboratory practice is mandatory when handling **3-Pentylpyridine** and its precursors. While a specific MSDS for **3-Pentylpyridine** should always be consulted, the safety profile can be inferred from related compounds like 3-picoline.^[15]

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a flame-retardant lab coat.
- Engineering Controls: Handle in a certified chemical fume hood to avoid inhalation of vapors. Ensure access to an eyewash station and safety shower.
- Handling: Keep away from heat, sparks, open flames, and other sources of ignition.^[16] Use non-sparking tools and take precautionary measures against static discharge. Avoid contact with skin, eyes, and clothing.^[17]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.^[17]

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